

An In-depth Technical Guide to N-(Trifluoroacetyl)glycine (TFA-Gly-OH)

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Compound of Interest		
Compound Name:	TFA-Gly-OH	
Cat. No.:	B554644	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(Trifluoroacetyl)glycine, commonly abbreviated as **TFA-Gly-OH**, is a derivative of the amino acid glycine. It is formally the product of the condensation of glycine's amino group with the carboxyl group of trifluoroacetic acid (TFA)[1][2]. This compound serves as a crucial building block and intermediate in various fields, most notably in peptide synthesis and medicinal chemistry. The incorporation of the trifluoroacetyl group provides a means to temporarily protect the N-terminus of glycine during chemical reactions and introduces a trifluoromethyl moiety, a feature known to enhance the metabolic stability and bioavailability of pharmaceutical compounds[3]. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **TFA-Gly-OH**.

Chemical Structure and Identification

TFA-Gly-OH is characterized by a glycine backbone with its amino group acylated by a trifluoroacetyl group. This structure makes it a valuable reagent for introducing both the glycine scaffold and the trifluoroacetyl moiety into target molecules[3].

Table 1: Chemical Identifiers for TFA-Gly-OH



Identifier	Value	Source(s)
CAS Number	383-70-0	[1][4][5]
Molecular Formula	C4H4F3NO3	[1][5]
Molecular Weight	171.07 g/mol	[1][3]
IUPAC Name	2-[(2,2,2- trifluoroacetyl)amino]acetic acid	[2]
Synonyms	N-(Trifluoroacetyl)glycine, TFA- Glycine, 2-(2,2,2- Trifluoroacetamido)acetic acid	[1]
InChI Key	IFAXXCBMQJNCCF- UHFFFAOYSA-N	[3][4][5]

| SMILES | C(C(=O)O)NC(=O)C(F)(F)F |[1] |

Physicochemical Properties

The physical and chemical properties of **TFA-Gly-OH** are summarized below. These properties are essential for its handling, storage, and application in various experimental setups.

Table 2: Physicochemical Properties of TFA-Gly-OH



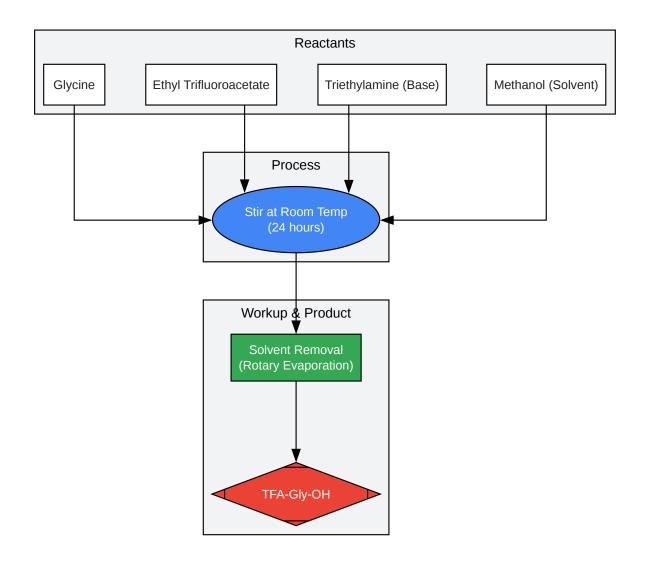
Property	Value	Source(s)
Appearance	White solid / crystalline powder	[1]
Melting Point	120-121 °C	[1]
Boiling Point	291.6 °C	[1]
Density	1.534 g/cm ³	[1]
Flash Point	130 °C	[1]
pKa (Predicted)	2.99 ± 0.10	[1]
Solubility	Chloroform, DMSO	[1]
Storage Temperature	Room Temperature, sealed in dry conditions	[1]
logP (Octanol/Water)	-0.250 (Crippen Calculated)	[6]
Water Solubility (log10WS)	-0.22 (Crippen Calculated)	[6]
Enthalpy of Vaporization	57.36 kJ/mol (Joback Calculated)	[6]

| Enthalpy of Fusion | 20.33 kJ/mol (Joback Calculated) |[6] |

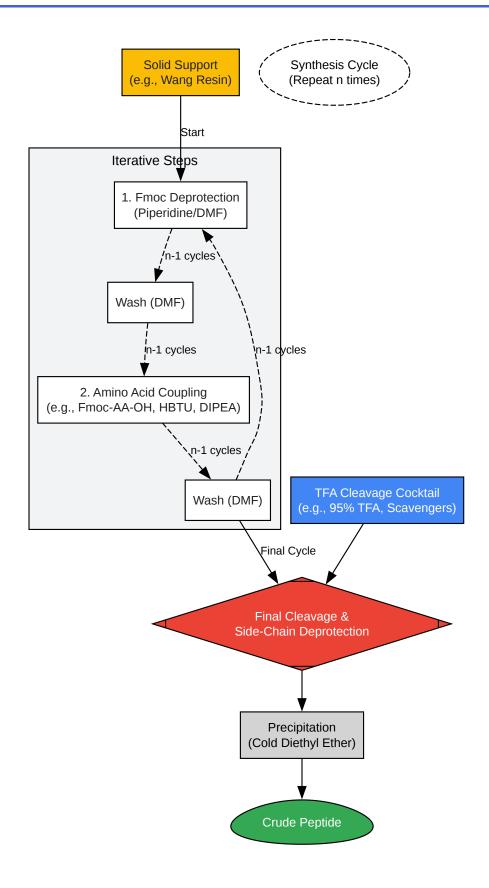
Synthesis and Manufacturing

TFA-Gly-OH is typically synthesized through the trifluoroacetylation of glycine. A common and effective laboratory-scale method involves the reaction of glycine with an acylating agent like ethyl trifluoroacetate in the presence of a base.

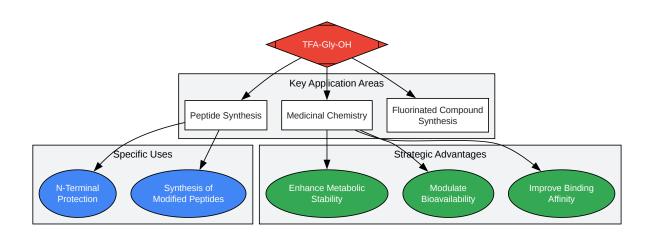












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